

Proper Disposal of Shikimic Acid: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *ShikimicAcid*

CAS No.: *138-95-0*

Cat. No.: *B1173159*

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Ensuring laboratory safety and environmental responsibility is paramount when handling chemical waste. This guide provides detailed procedures for the proper disposal of shikimic acid, tailored for researchers, scientists, and drug development professionals.

Shikimic acid, a key intermediate in the synthesis of many pharmaceuticals, is a white, solid compound. While not classified as a hazardous waste under the Resource Conservation and Recovery Act (RCRA) P-Series or U-Series, it can cause irritation to the eyes, skin, and respiratory tract.^[1] Therefore, adherence to proper disposal protocols is essential to maintain a safe laboratory environment and comply with regulations.

Immediate Safety and Handling

Before beginning any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn, including safety glasses or goggles, gloves, and a lab coat.^[1] In case of a spill, sweep up the solid material to avoid generating dust and place it into a suitable, labeled container for disposal.^[1]

Step-by-Step Disposal Procedure

The disposal of shikimic acid should align with general laboratory chemical waste guidelines.^[2]^[3]^[4]^[5] The following steps provide a clear protocol for its disposal:

- **Waste Identification and Classification:** The waste generator is responsible for determining if the chemical waste is hazardous.^[1]^[6]^[7]^[8] Although shikimic acid is not federally listed as a hazardous waste in the United States, it is crucial to consult state and local regulations which may have stricter requirements.^[1]
- **Containerization:**
 - Place shikimic acid waste in a well-labeled, sealed, and leak-proof container.
 - Ensure the container is compatible with the chemical.
 - The label should clearly identify the contents as "Shikimic Acid Waste" and include the date of accumulation.
- **Storage:**
 - Store the waste container in a designated, well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[1]
 - Secondary containment is recommended to prevent environmental contamination in case of a leak.
- **Disposal:**
 - Do not dispose of shikimic acid in the regular trash or pour it down the drain.^[9]
 - Arrange for collection by your institution's environmental health and safety (EHS) department or a licensed chemical waste disposal contractor.
 - Follow all institutional and local regulations for hazardous waste pickup and disposal.

Quantitative Data Summary

While specific quantitative disposal limits for shikimic acid are not widely established due to its non-hazardous classification, the following table summarizes its key identifiers and properties

relevant to safety and disposal.

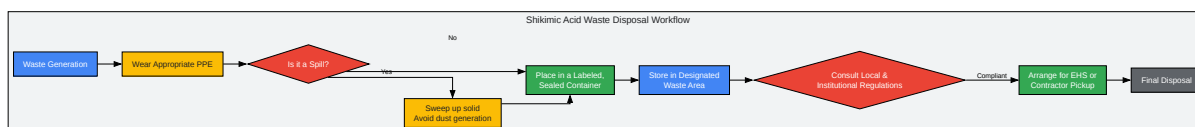
Property	Value	Reference
CAS Number	138-59-0	[10]
Appearance	White solid	[1]
Hazard Class (RCRA)	Not listed (P-Series or U-Series)	[1]
Biodegradability	Readily biodegradable	[10]
Incompatibilities	Strong oxidizing agents	[1]
Primary Hazards	May cause eye, skin, and respiratory tract irritation	[1]

Experimental Protocols Cited

The disposal procedures outlined are based on standard laboratory safety protocols and information from safety data sheets. No specific experimental protocols for shikimic acid disposal were cited in the provided search results. The primary "experiment" in this context is the safe and compliant disposal of the chemical, for which the methodology is the step-by-step guide provided above.

Visualizing the Disposal Workflow

To further clarify the decision-making process for shikimic acid disposal, the following diagram illustrates the logical flow from waste generation to final disposal.



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Caption: Decision workflow for the proper disposal of shikimic acid waste in a laboratory setting.

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